

Physicochemical Profile and Applications of 2-Butyldecanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-butyldecanoic Acid

Cat. No.: B8212178

[Get Quote](#)

Executive Summary

2-Butyldecanoic acid (CAS: 52304-09-3) is a branched-chain fatty acid (BCFA) isomer of myristic acid (

).^{[1][2][3][4][5]} Unlike its linear counterpart, the presence of an

-butyl branch imparts unique physicochemical characteristics, including a lower melting point, increased solubility in organic matrices, and enhanced membrane permeation capabilities.^{[2][6]}

This molecule acts as a critical intermediate in the synthesis of high-performance lubricants ("neo-acids"), a functional excipient in topical drug delivery, and a bioactive agent in antimicrobial cosmetic formulations.^{[2][6]}

Chemical Identity and Structure

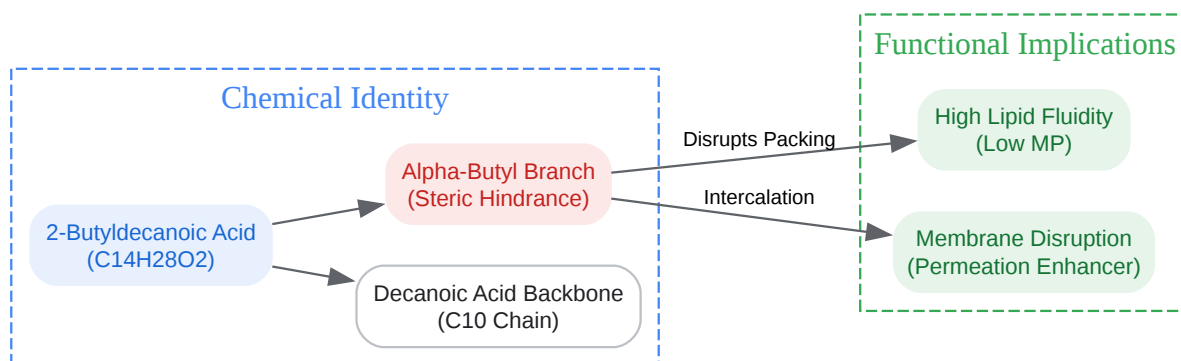
The molecule consists of a decanoic acid backbone substituted at the

-position (C2) with a butyl group.^[2] This "Guerbet-like" structure creates steric hindrance around the carboxyl group, influencing its reactivity and interaction with biological membranes.^{[2][6]}

Parameter	Details
IUPAC Name	2-Butyldecanoic acid
Common Synonyms	-Butylcapric acid; ISOCARB 14 (isomer); 2-Butyl-decanoic acid
CAS Number	52304-09-3
Molecular Formula	
Molecular Weight	228.37 g/mol
SMILES	<chem>CCCCCCCCC(CCCC)C(=O)O</chem>
Classification	Saturated Branched-Chain Fatty Acid (BCFA)

Structural Visualization

The following diagram illustrates the chemical structure and its steric comparison to linear myristic acid.



[Click to download full resolution via product page](#)

Figure 1: Structural decomposition of **2-butyldecanoic acid** highlighting the alpha-branch responsible for its unique steric and thermodynamic properties.[2]

Physicochemical Properties[2][6][7][8][9][10][11][12]

Thermodynamic & Physical Constants

The branching at the C2 position significantly depresses the melting point compared to linear myristic acid (

), rendering **2-butyldecanoic acid** a liquid at room temperature.^[2] This liquid state is advantageous for formulation handling and solubility.

Property	Value / Range	Notes
Physical State	Colorless to pale yellow liquid	At
Boiling Point	(est. ^[2] ^[7] atm)	at 10 mmHg (Vacuum)
Density		At (Typical for C12-C16 iso-acids)
Melting Point		Exact MP is significantly lower than linear C14. ^[2]
Refractive Index		At
pKa		Typical for -branched carboxylic acids. ^[2]
LogP (Octanol/Water)		Highly lipophilic. ^[2]

Solubility Profile

- Water: Practically insoluble ().^[2] The hydrophobic C14 chain dominates the polar carboxyl head group.
- Organic Solvents: Miscible with ethanol, DMSO, chloroform, ethyl acetate, and mineral oils.^[6]
- Alkaline Solutions: Soluble in aqueous NaOH or KOH above pH 8.0, forming surfactant micelles (soaps).^[6]

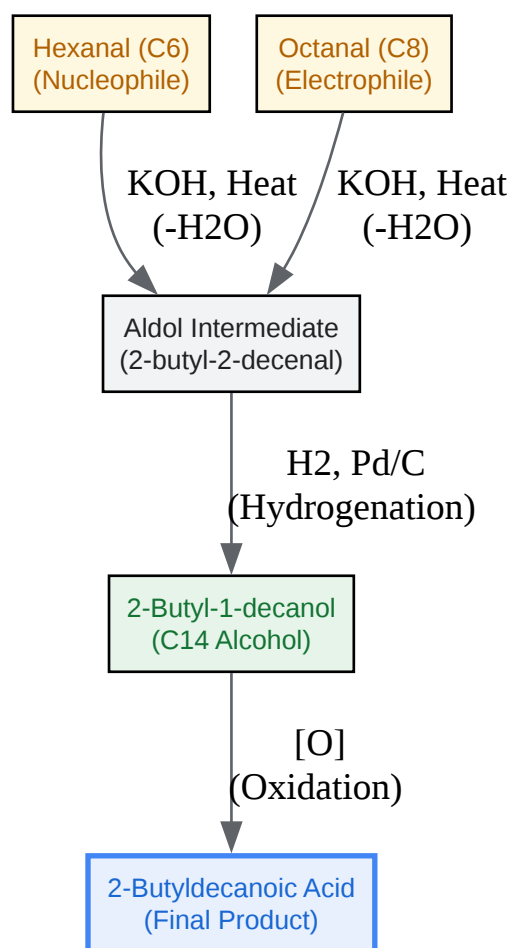
Synthesis and Manufacturing

2-Butyldecanoic acid is typically synthesized via a Cross-Aldol Condensation route (Guerbet chemistry adaptation) or Malonic Ester Synthesis.^[2] The industrial route often favors the oxidation of the corresponding "Guerbet-like" alcohol, 2-butyl-1-decanol.^[2]

Synthetic Pathway: Cross-Aldol Route

This method ensures high regioselectivity for the 2-position branch.^[2]

- Reactants: Hexanal () and Octanal ().
- Condensation: Base-catalyzed cross-aldol condensation where Hexanal acts as the nucleophile (supplying the -butyl branch) and Octanal acts as the electrophile (supplying the chain extension).^[2]
- Dehydration: Formation of the -unsaturated aldehyde.
- Hydrogenation: Reduction of the double bond and aldehyde to form 2-butyl-1-decanol.^[2]
- Oxidation: Jones oxidation or catalytic oxidation of the alcohol to **2-butyldecanoic acid**.^[2]



[Click to download full resolution via product page](#)

Figure 2: Synthesis of **2-butyldecanoic acid** via cross-aldol condensation of hexanal and octanal.[2]

Applications in Research & Industry

Drug Delivery & Permeation Enhancement

The branched structure of **2-butyldecanoic acid** disrupts the ordered packing of stratum corneum lipids.[2] Unlike linear fatty acids which may crystallize within the lipid bilayer, the "kinked" structure of **2-butyldecanoic acid** creates fluid domains, significantly enhancing the transdermal permeation of co-administered APIs (Active Pharmaceutical Ingredients).[2][6]

- Mechanism: Lipid bilayer fluidization.
- Use Case: Transdermal patches for lipophilic drugs.

Antimicrobial & Cosmetic Formulations

Research indicates that medium-to-long chain branched fatty acids exhibit selective antimicrobial activity.^[2]

- Deodorants: Effective against *Corynebacterium xerosis*, a primary bacterium responsible for axillary odor.^[6] The acid disrupts the bacterial cell membrane while being gentle on human skin due to its emollient properties.
- Safety: Low skin irritation potential compared to shorter chain acids (C8-C10 linear).^[2]

High-Performance Lubricants

Esters of **2-butyldecanoic acid** (e.g., with pentaerythritol or complex alcohols) are used as "neo-acid" synthetic lubricants.^[2]

- Benefit: The

-branch protects the ester linkage from hydrolytic attack and oxidative degradation, extending the lubricant's service life in high-temperature environments.^[2]

Experimental Protocols

Protocol A: Analytical Characterization (GC-MS)

To verify purity and isomer identity.^[2]

- Derivatization: Convert 10 mg of acid to methyl ester using

-Methanol (14% w/v). Heat at

for 10 mins.
- Extraction: Extract with 1 mL Hexane. Wash with saturated NaCl.
- GC Parameters:
 - Column: DB-5ms or equivalent (30m x 0.25mm).^[2]
 - Carrier Gas: Helium at 1 mL/min.

- Temp Program:

(1 min)

/min

(hold 5 min).
- Detection: MS scan (m/z 50-500).[2] Look for molecular ion of methyl ester ($m/z = 242$) and characteristic McLafferty rearrangement fragment (m/z 74).

Protocol B: Antimicrobial Assay (MIC Determination)

- Preparation: Dissolve **2-butyldecanoic acid** in DMSO to create a 100 mM stock.
- Media: Mueller-Hinton Broth (MHB).[2]
- Inoculum: *Corynebacterium xerosis* adjusted to

CFU/mL.
- Plate Setup: Serial 2-fold dilutions in 96-well plates (Range: 0.01 mM to 10 mM).
- Incubation:

for 24 hours.
- Readout: Determine Minimum Inhibitory Concentration (MIC) by visual turbidity inspection.

Safety and Handling (MSDS Summary)

- GHS Classification: Skin Irritant (Category 2), Eye Irritant (Category 2A).[6]
- Handling: Wear nitrile gloves and safety goggles. Use in a fume hood if heating.
- Environmental: May be toxic to aquatic life (Microtox

).[2] Avoid release into waterways.

- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon) to prevent long-term oxidation, although it is relatively stable.[2][6]

References

- PubChem. (2025). 2-Butyloctanoic acid (Related Homolog Data). National Library of Medicine. Available at: [\[Link\]](#)[2]
- Jones, D. et al. (2013).[6] Toxicity of Naphthenic Acids and Branched Fatty Acids. University of Plymouth Thesis. (Source of Microtox data for **2-butyldecanoic acid**). Available at: [\[Link\]](#) [2]
- European Patent Office. (2009). Omega-cyclohexylalkan-1-oles and use thereof as antimicrobial actives. Patent WO2009101216A2. (Cites **2-butyldecanoic acid** in antimicrobial applications).[1][2][8] Available at: [2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Butyldecanoic acid | 52304-09-3 | MOLNOVA [\[molnova.com\]](#)
- 2. US8852565B2 - Odour-reducing substances - Google Patents [\[patents.google.com\]](#)
- 3. 27610-92-0|2-Butyloctanoic acid|BLD Pharm [\[bldpharm.com\]](#)
- 4. 52304-09-3 2-Butyldecanoic acid AKSci 2640DM [\[aksci.com\]](#)
- 5. 52304-09-3 | 2-Butyldecanoic acid - AiFChem [\[aifchem.com\]](#)
- 6. alfa-chemistry.com [\[alfa-chemistry.com\]](#)
- 7. CN114380681A - Synthetic method of 2- (bromomethyl) -2-butyl hexanoic acid - Google Patents [\[patents.google.com\]](#)
- 8. OMEGA-CYCLOHEXYLALKAN-1-OLES AND USE THEREOF AS ANTIMICROBIAL ACTIVES TO COMBAT BODY ODOR - Patent 2424829 [\[data.epo.org\]](#)

- To cite this document: BenchChem. [Physicochemical Profile and Applications of 2-Butyldecanoic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8212178/docs#physicochemical-profile-and-applications-of-2-butyldecanoic-acid-a-technical-guide\]](https://www.benchchem.com/product/b8212178/docs#physicochemical-profile-and-applications-of-2-butyldecanoic-acid-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)